

storage and handling recommendations for (Rac)-Hexestrol-d4

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Compound of Interest

Compound Name: (Rac)-Hexestrol-d4

Cat. No.: B564607

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Technical Support Center: (Rac)-Hexestrol-d4

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **(Rac)-Hexestrol-d4**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid **(Rac)-Hexestrol-d4**?

For long-term stability, solid **(Rac)-Hexestrol-d4** should be stored in a dry, dark environment at -20°C.[1] Some suppliers may also recommend storage at +4°C.[2][3] It is crucial to keep the container tightly closed in a well-ventilated place.[4] For specific instructions, always refer to the Certificate of Analysis (CoA) provided by the supplier.[1][5][6]

Q2: How should I store stock solutions of **(Rac)-Hexestrol-d4**?

Stock solutions should be stored at 0-4°C and are typically stable for up to one month.[1] The specific stability of the solution may depend on the solvent used, so it is always best to consult the product's CoA for detailed recommendations.[1]

Q3: What is the expected shelf life of this compound?

If stored correctly under the recommended conditions (dry, dark, and at -20°C), **(Rac)-Hexestrol-d4** has a shelf life of at least 12 months.[1]

Q4: Are there any specific handling precautions I should take?

Yes. Based on the safety data for its parent compound, Hexestrol, you should obtain special instructions before use and not handle the compound until all safety precautions have been read and understood.^{[4][7]} Always use appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.^{[4][7]} Work in a well-ventilated area and avoid creating dust.^[4] Avoid contact with skin and eyes, as well as ingestion and inhalation.^[4]

Q5: What are the primary hazards associated with **(Rac)-Hexestrol-d4**?

The non-deuterated form, Hexestrol, is classified as a carcinogen (Carcinogenicity 1B) and may cause cancer.^[7] It is essential to handle the deuterated compound with the same level of caution. In case of exposure or if you feel unwell, seek immediate medical advice.^{[4][7]}

Q6: How is **(Rac)-Hexestrol-d4** typically shipped?

This compound is generally shipped at ambient room temperature as a non-hazardous chemical.^{[1][2][5][8]}

Storage and Stability Data

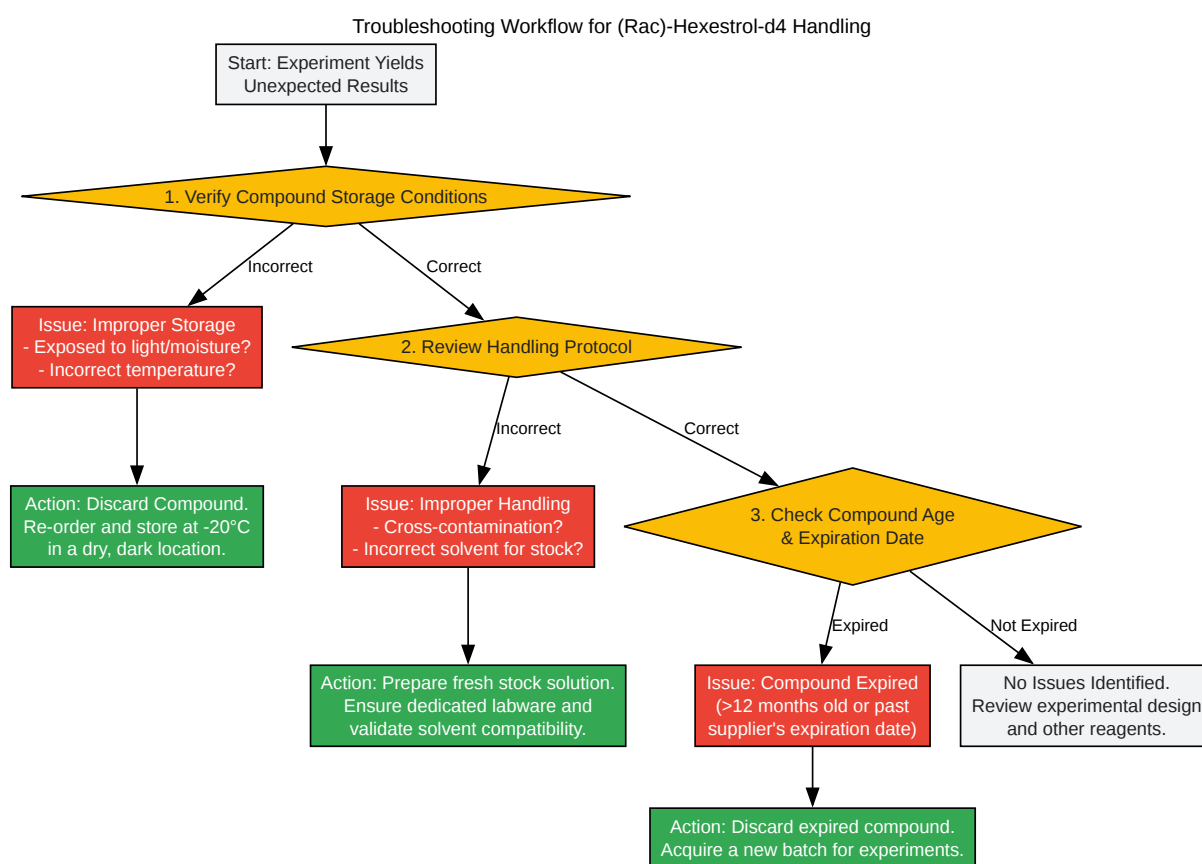
The following table summarizes the key quantitative data regarding the storage and stability of **(Rac)-Hexestrol-d4**.

Parameter	Condition	Duration
Solid Compound Storage	Dry, dark at -20°C	≥ 1 year
+4°C	Varies	
Stock Solution Storage	0 - 4°C	~1 month
Shipping Condition	Ambient Temperature	N/A

Note: Always consult the supplier-specific Certificate of Analysis (CoA) for the most accurate information.

Troubleshooting Guide

This workflow helps identify and resolve common issues related to the storage and handling of **(Rac)-Hexestrol-d4**.



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Caption: Troubleshooting workflow for **(Rac)-Hexestrol-d4**.

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